

Fgfr4-IN-22: An In-Depth Technical Guide on its Mechanism of Action

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Compound of Interest

Compound Name: *Fgfr4-IN-22*

Cat. No.: *B15575350*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Fibroblast growth factor receptor 4 (FGFR4) has emerged as a critical oncogenic driver in several cancers, most notably in hepatocellular carcinoma (HCC).[1][2] Its aberrant activation, often fueled by the overexpression of its specific ligand, fibroblast growth factor 19 (FGF19), triggers a cascade of downstream signaling events that promote tumor cell proliferation, survival, and metastasis.[3][4] This has positioned FGFR4 as a compelling therapeutic target for the development of novel anti-cancer agents. **Fgfr4-IN-22** is a potent and selective inhibitor of FGFR4, demonstrating significant promise in preclinical studies as a potential therapeutic for FGFR4-driven malignancies.[5][6] This technical guide provides a comprehensive overview of the mechanism of action of **Fgfr4-IN-22**, detailing its biochemical and cellular activities, and the experimental methodologies used for its characterization.

Core Mechanism of Action: Covalent Reversible Inhibition

Fgfr4-IN-22, identified as compound 9ka in its primary scientific disclosure, is a novel, orally bioavailable small molecule inhibitor that potently and selectively targets FGFR4.[6] Its core mechanism of action is distinguished as covalent reversible inhibition. This mode of action allows for a durable target engagement while potentially mitigating off-target effects and toxicity associated with irreversible covalent inhibitors.

The inhibitor is designed as a 2-formyl tetrahydronaphthyridine urea derivative. This chemical scaffold enables the formation of a covalent bond with a specific cysteine residue within the ATP-binding pocket of the FGFR4 kinase domain. This interaction effectively blocks the binding of ATP, thereby preventing the autophosphorylation and subsequent activation of the receptor. The reversible nature of this covalent bond allows for a controlled and sustained inhibition of FGFR4 signaling.

Biochemical Profile

Kinase Inhibitory Potency

Fgfr4-IN-22 exhibits potent inhibitory activity against the FGFR4 kinase. The half-maximal inhibitory concentration (IC50) has been determined through in vitro biochemical assays.

Target	IC50 (nM)
FGFR4	5.4[5][6]

Kinase Selectivity

A crucial aspect of a targeted therapeutic is its selectivity for the intended target over other related kinases, which minimizes the potential for off-target toxicities. **Fgfr4-IN-22** has demonstrated remarkable selectivity for FGFR4 over other kinases, a highly desirable characteristic for a therapeutic candidate.[6]

Cellular Activity

In cellular contexts, **Fgfr4-IN-22** effectively suppresses the downstream signaling pathways mediated by FGFR4. The aberrant activation of FGFR4 in cancer cells, particularly those with FGF19 amplification, leads to the constitutive activation of pro-survival and proliferative pathways such as the RAS-RAF-MEK-ERK (MAPK) and the PI3K-AKT cascades.[4][7] By

inhibiting FGFR4, **Fgfr4-IN-22** leads to a significant reduction in the phosphorylation of key downstream effectors like ERK and AKT.

In Vivo Efficacy

The anti-tumor activity of **Fgfr4-IN-22** has been validated in preclinical in vivo models. In a xenograft mouse model using the Hep3B2.1-7 hepatocellular carcinoma cell line, oral administration of **Fgfr4-IN-22** resulted in significant tumor regression without observable signs of toxicity.[6] This demonstrates the potential of **Fgfr4-IN-22** as an effective and well-tolerated therapeutic agent for FGFR4-driven cancers.

Animal Model	Cell Line	Administration Route	Dosage	Outcome
Xenograft Mouse	Hep3B2.1-7 (HCC)	Oral	30 mg/kg	Significant tumor regression

Pharmacokinetic Profile

Fgfr4-IN-22 has been shown to possess favorable pharmacokinetic properties, supporting its potential for oral administration.

Parameter	Value
AUC(0-t)	38,950.06 h·ng/mL
T1/2	3.06 h
Oral Bioavailability	50.97%

Data obtained from studies in Sprague-Dawley rats at an oral dose of 25 mg/kg.[6]

Experimental Protocols

In Vitro Kinase Inhibition Assay

The inhibitory activity of **Fgfr4-IN-22** against FGFR4 was determined using a biochemical kinase assay. A typical protocol involves:

- Reagents: Recombinant human FGFR4 kinase domain, a suitable substrate (e.g., a poly-Glu-Tyr peptide), ATP, and the test inhibitor (**Fgfr4-IN-22**) at various concentrations.
- Procedure:
 - The FGFR4 enzyme is incubated with varying concentrations of **Fgfr4-IN-22** in a kinase reaction buffer.
 - The kinase reaction is initiated by the addition of ATP and the substrate.
 - The reaction is allowed to proceed for a defined period at a controlled temperature.
 - The amount of phosphorylated substrate is quantified. This can be achieved through various detection methods, such as radioisotope incorporation (^{32}P -ATP), fluorescence-based assays, or luminescence-based assays that measure ATP consumption.
- Data Analysis: The percentage of kinase inhibition at each concentration of **Fgfr4-IN-22** is calculated relative to a control reaction without the inhibitor. The IC₅₀ value is then determined by fitting the dose-response data to a sigmoidal curve.

Cellular Western Blot Analysis

To assess the effect of **Fgfr4-IN-22** on downstream signaling pathways in cancer cells, Western blotting is employed.

- Cell Culture and Treatment: Cancer cell lines with known FGFR4 activation (e.g., Hep3B2.1-7) are cultured under standard conditions. The cells are then treated with varying concentrations of **Fgfr4-IN-22** for a specified duration.
- Protein Extraction: Following treatment, cells are lysed to extract total cellular proteins. Protein concentration is determined using a standard protein assay (e.g., BCA assay).
- SDS-PAGE and Western Blotting:
 - Equal amounts of protein from each treatment group are separated by size using sodium dodecyl sulfate-polyacrylamide gel electrophoresis (SDS-PAGE).
 - The separated proteins are transferred to a membrane (e.g., PVDF or nitrocellulose).

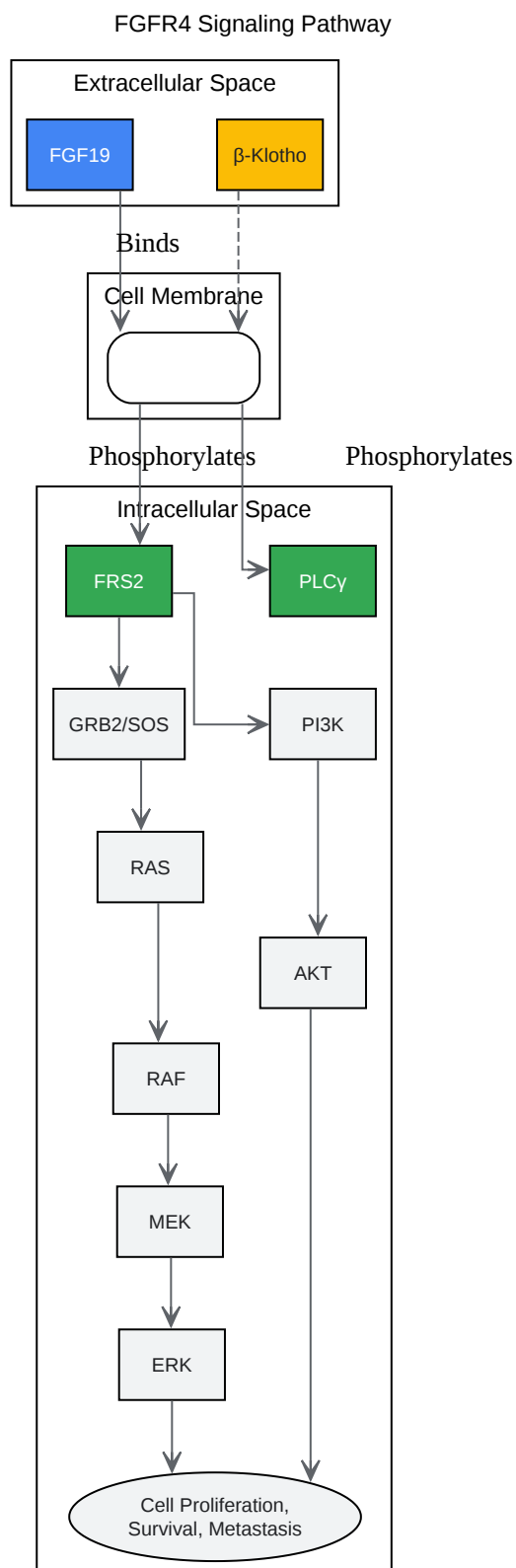
- The membrane is blocked to prevent non-specific antibody binding and then incubated with primary antibodies specific for phosphorylated and total forms of downstream signaling proteins (e.g., p-ERK, ERK, p-AKT, AKT) and FGFR4 itself.
- After washing, the membrane is incubated with a secondary antibody conjugated to an enzyme (e.g., horseradish peroxidase).
- The protein bands are visualized using a chemiluminescent substrate and an imaging system.
- Analysis: The intensity of the bands corresponding to the phosphorylated proteins is quantified and normalized to the total protein levels to determine the extent of signaling inhibition by **Fgfr4-IN-22**.

In Vivo Xenograft Studies

The anti-tumor efficacy of **Fgfr4-IN-22** in a living organism is evaluated using xenograft models.

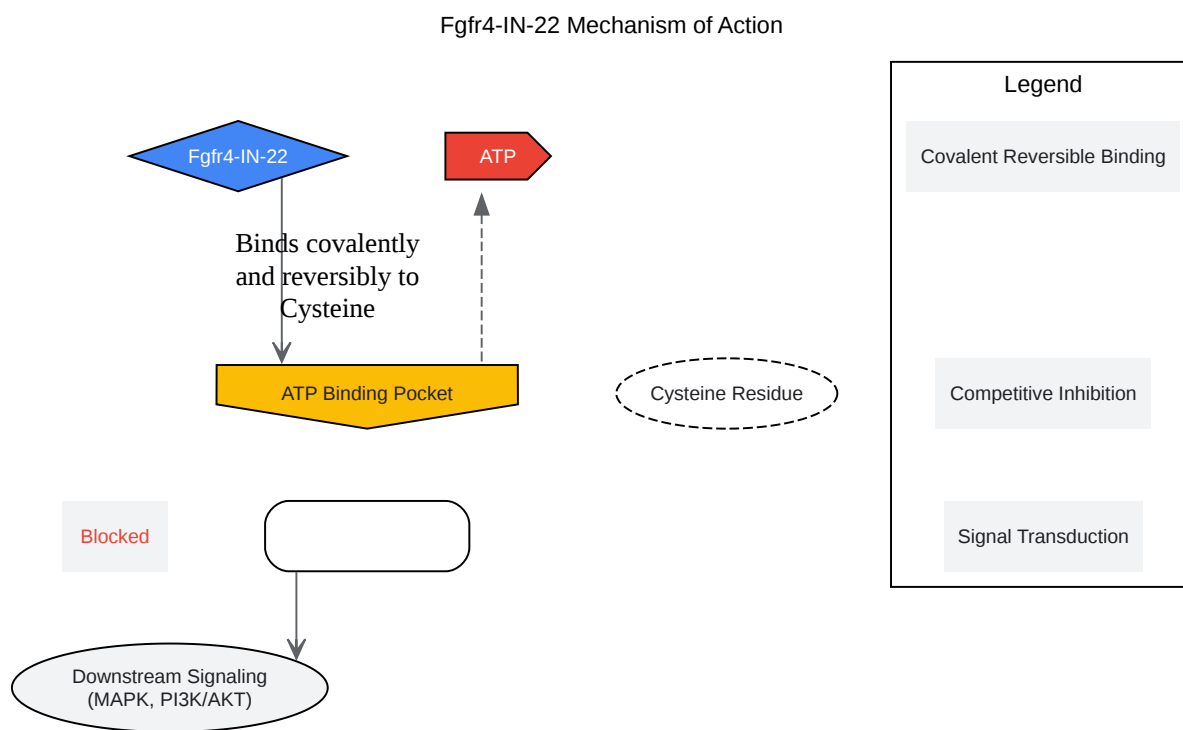
- Animal Model: Immunocompromised mice (e.g., nude or SCID mice) are used.
- Tumor Implantation: Human cancer cells with aberrant FGFR4 signaling (e.g., Hep3B2.1-7) are injected subcutaneously into the flanks of the mice.
- Tumor Growth and Treatment: Once the tumors reach a palpable size, the mice are randomized into treatment and control groups. The treatment group receives **Fgfr4-IN-22** orally at a specified dose and schedule. The control group receives a vehicle control.
- Monitoring and Endpoint: Tumor volume is measured regularly using calipers. The body weight and general health of the mice are also monitored to assess toxicity. The study is concluded when tumors in the control group reach a predetermined size, or after a defined treatment period.
- Analysis: The tumor growth inhibition is calculated by comparing the average tumor volume in the treated group to the control group. At the end of the study, tumors may be excised for further analysis, such as immunohistochemistry or Western blotting, to confirm target engagement and downstream signaling inhibition in the tumor tissue.

Visualizations



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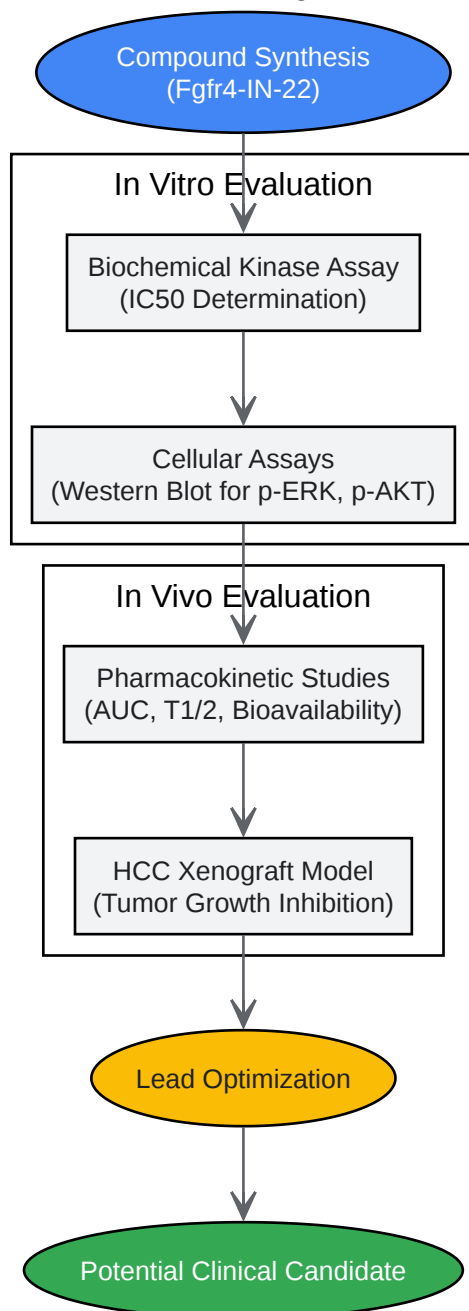
Caption: Canonical FGFR4 signaling pathway initiated by FGF19 binding.



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Caption: Covalent reversible inhibition of FGFR4 by **Fgfr4-IN-22**.

Experimental Workflow for Fgfr4-IN-22 Evaluation



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Caption: Drug discovery and evaluation workflow for **Fgfr4-IN-22**.

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